

Application of Guanidine Sulfamate in Flame Retardant Polymers: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: *Guanidine sulfamate*

Cat. No.: *B1580497*

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Introduction

Guanidine sulfamate is an effective nitrogen-sulfur-based flame retardant used to enhance the fire resistance of various polymeric materials. It functions primarily in the condensed phase by promoting char formation and altering the thermal degradation pathway of the polymer. This document provides detailed application notes and experimental protocols for utilizing **guanidine sulfamate** as a flame retardant, with a specific focus on its application in Polyamide 6 (PA6). The information is intended for researchers, scientists, and professionals in materials science and polymer engineering.

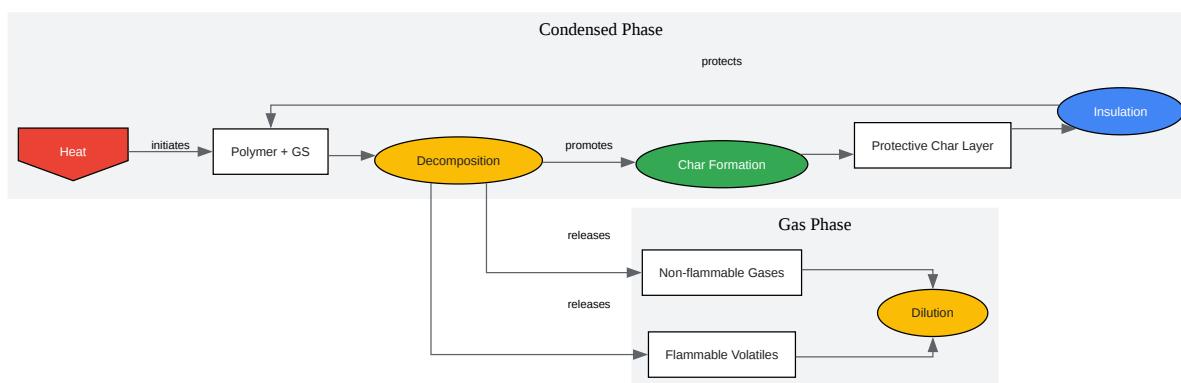
Guanidine sulfamate is particularly effective when used in combination with other flame retardants, such as melamine polyphosphate (MPP), to create a synergistic flame retardant system. Such systems can significantly improve the fire safety of polymers by reducing heat release rates, increasing the Limiting Oxygen Index (LOI), and achieving higher classifications in standardized flammability tests like UL-94.

Mechanism of Flame Retardancy

Guanidine sulfamate acts as a condensed-phase flame retardant. Upon heating, it decomposes to release non-flammable gases like ammonia and sulfur oxides, which dilute the flammable volatiles produced by the decomposing polymer. More importantly, it promotes the formation of a stable char layer on the polymer surface. This char layer acts as a physical

barrier, insulating the underlying polymer from the heat source and limiting the release of flammable gases, thus inhibiting further combustion.

In combination with a phosphorus-based flame retardant like melamine polyphosphate (MPP), **guanidine sulfamate** exhibits a synergistic effect. The proposed mechanism in Polyamide 6 (PA6) involves the modification of the polymer's degradation pathway, leading to the formation of nitrile end-group-containing molecules and a polyaromatic char structure.



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Condensed phase flame retardant mechanism of **Guanidine Sulfamate (GS)**.

Applications

Guanidine sulfamate is utilized as a flame retardant in a variety of materials, including:

- Polymers: Polyamide 6 (PA6), Polyvinyl Chloride (PVC), and polyurethane foams.
- Textiles and Fibers: Carpets, curtains, and wallpaper.

- Wood and Furniture: Treatment of wood to impart flame retardant properties.

Quantitative Data Presentation

The following tables summarize the flame retardant performance of Polyamide 6 (PA6) formulations containing **Guanidine Sulfamate (GAS)** and Melamine Polyphosphate (MPP).

Table 1: Micro-scale Combustion Calorimetry (MCC) Data for PA6 Formulations

Formulation	pHRR (W/g)	ΔpHRR/PA6 (%)	Tmax (°C)	THR (kJ/g)	ΔTHR/PA6 (%)
PA6	588	—	456	30.0	—
PA6/GAS 5%	500	-15	449	27.4	-8.7
PA6/MPP 5%	530	-10	391	29.7	-1.0
PA6/GAS 1%/MPP 4%	498	-15	395	28.1	-6.3
PA6/GAS 2.5%/MPP 2.5%	411	-30	428	28.7	-4.3
PA6/GAS 4%/MPP 1%	429	-27	420	28.1	-6.3

pHRR: Peak Heat Release Rate; Tmax: Temperature at pHRR; THR: Total Heat Release.

Table 2: Cone Calorimetry Data for PA6 and PA6/GAS 2.5%/MPP 2.5% Formulation (35 kW/m²)

Property	PA6	PA6/GAS 2.5%/MPP 2.5%	Δ/PA6 (%)
TTI (s)	124 ± 13	87 ± 2	-30
pHRR (kW/m ²)	1060 ± 110	740 ± 75	-30
THR (MJ/m ²)	105 ± 10	80 ± 8	-24

TTI: Time to Ignition; pHRR: Peak Heat Release Rate; THR: Total Heat Release.

Table 3: UL-94 and LOI Results for PA6 and PA6/GAS 2.5%/MPP 2.5% Formulation

Material	LOI (vol%)	UL-94 Rating (1.6 mm)
PA6	28	V-2
PA6/GAS 2.5%/MPP 2.5%	37	V-0

Experimental Protocols

1. Preparation of Flame Retardant Polyamide 6 (PA6) Formulations

This protocol describes the preparation of PA6 composites containing **guanidine sulfamate** (GAS) and melamine polyphosphate (MPP) via twin-screw extrusion.

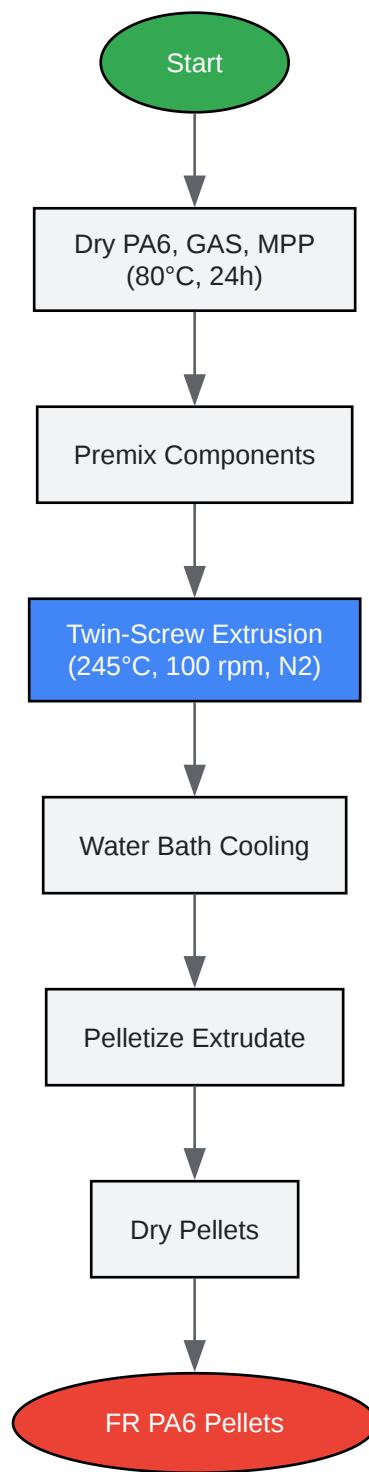
Materials and Equipment:

- Polyamide 6 (PA6) pellets (e.g., Solvay Technyl S27 BL)
- **Guanidine Sulfamate** (GAS) powder (e.g., Jinchi Chemicals Co.)
- Melamine Polyphosphate (MPP) powder (e.g., BASF Melapur® 200)
- Drying oven
- Twin-screw extruder (e.g., Thermo Scientific HAAKE PolyLab OS System)
- Nitrogen gas supply
- Pelletizer

Procedure:

- Dry the PA6 pellets, GAS powder, and MPP powder at 80°C for at least 24 hours before use.
- Premix the dried components in the desired weight percentages (e.g., PA6 95%, GAS 2.5%, MPP 2.5%).

- Set the temperature profile of the twin-screw extruder. For PA6, a typical profile is from 230°C at the hopper to 245°C at the die.
- Purge the extruder with nitrogen gas.
- Feed the premixed formulation into the extruder at a constant rate.
- Set the screw speed (e.g., 100 rpm).
- Extrude the molten polymer blend through the die.
- Cool the extrudate in a water bath.
- Pelletize the cooled extrudate to obtain flame retardant PA6 pellets.
- Dry the pellets before further processing or testing.



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Workflow for preparing flame retardant PA6 formulations.

2. Flame Retardancy Testing

- Micro-scale Combustion Calorimetry (MCC)
 - Standard: ASTM D7309
 - Instrument: FAA Micro Calorimeter
 - Procedure:
 - Weigh approximately 5 mg of the sample.
 - Heat the sample at a rate of 1°C/s to a maximum pyrolysis temperature of 750°C.
 - Combust the pyrolysis gases at 900°C in a 20/80 O₂/N₂ mixture.
 - Measure the heat release rate (HRR) as a function of temperature.
- Cone Calorimetry
 - Standard: ISO 5660-1 or ASTM E1354
 - Instrument: Cone Calorimeter
 - Procedure:
 - Prepare a 100 x 100 mm specimen with a thickness of 3 mm.
 - Wrap the specimen in aluminum foil, leaving the top surface exposed.
 - Place the specimen in the sample holder.
 - Expose the specimen to a heat flux of 35 kW/m².
 - Record the time to ignition (TTI), heat release rate (HRR), and total heat release (THR).
- Limiting Oxygen Index (LOI)
 - Standard: ASTM D2863
 - Instrument: LOI Apparatus

- Procedure:
 - Prepare a specimen of the specified dimensions.
 - Place the specimen vertically in a glass chimney.
 - Introduce a mixture of oxygen and nitrogen into the chimney from the bottom.
 - Ignite the top of the specimen.
 - Determine the minimum oxygen concentration that just supports flaming combustion.
- UL-94 Vertical Burning Test
 - Standard: ASTM D3801
 - Procedure:
 - Prepare five specimens of the specified dimensions.
 - Clamp a specimen vertically.
 - Apply a flame to the bottom of the specimen for 10 seconds and then remove it.
 - Record the afterflame time (t_1).
 - Reapply the flame for another 10 seconds and then remove it.
 - Record the afterflame time (t_2) and afterglow time.
 - Observe if flaming drips ignite a cotton patch placed below the specimen.
 - Classify the material as V-0, V-1, or V-2 based on the test criteria.

Safety Precautions

- Handle all chemicals with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.

- **Guanidine sulfamate** may be irritating to the eyes, skin, and respiratory system.
- Conduct all polymer processing and flame retardancy tests in a well-ventilated area or under a fume hood.
- Follow all safety guidelines for the operation of high-temperature equipment like extruders and calorimeters.
- Store **guanidine sulfamate** in a cool, dry place.
- To cite this document: BenchChem. [Application of Guanidine Sulfamate in Flame Retardant Polymers: Detailed Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1580497#application-of-guanidine-sulfamate-in-flame-retardant-polymers>]

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